

# In-Depth Technical Safety Guide: 6-Chloro-5-iodopyridin-3-amine

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## Compound of Interest

Compound Name: 6-Chloro-5-iodopyridin-3-amine

Cat. No.: B1311340

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data available for **6-Chloro-5-iodopyridin-3-amine** (CAS No. 444902-32-3). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this guide supplements known data with information from closely related isomers and analogous chemical structures. All data not directly pertaining to **6-Chloro-5-iodopyridin-3-amine** is clearly marked. This document is intended to support risk assessment and the implementation of safe handling procedures in a laboratory or research environment.

## Section 1: Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **6-Chloro-5-iodopyridin-3-amine**.

Property	Value	Source
CAS Number	444902-32-3	N/A
Molecular Formula	C <sub>5</sub> H <sub>4</sub> ClIN <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	254.46 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[2]</a>
Melting Point	115-125°C	<a href="#">[1]</a>
Boiling Point	384.3±42.0 °C (Predicted)	<a href="#">[1]</a>
Density	2.139±0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
pKa	0.97±0.10 (Predicted)	<a href="#">[1]</a>

## Section 2: Hazard Identification and GHS Classification

The following table outlines the GHS hazard classification for **6-Chloro-5-iodopyridin-3-amine**.

GHS Classification	Hazard Statement	Signal Word	Pictograms
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	Danger	GHS05, GHS07, GHS09
Serious eye damage (Category 1)	H318: Causes serious eye damage		
Hazardous to the aquatic environment, acute hazard (Category 1)	H400: Very toxic to aquatic life		

Data sourced from ChemicalBook for CAS 444902-32-3[\[1\]](#)

Note on Isomer Hazards: The isomer 6-Chloro-5-iodopyridin-2-amine is classified as Acute Toxicity 3, Oral (H301: Toxic if swallowed), indicating that positional differences of the amino group can significantly impact the toxicity profile.

## Section 3: Toxicological Information

Detailed toxicological data for **6-Chloro-5-iodopyridin-3-amine** is not readily available. The following information is based on general knowledge of aminopyridines and data from related compounds. Aminopyridines as a class of compounds are known to be readily absorbed through the skin and gastrointestinal tract and can be acutely toxic.<sup>[3]</sup> Their toxic effects can include acting as potassium channel blockers, which may lead to convulsions or seizures.<sup>[3]</sup>

Exposure Route	Potential Effects
Inhalation	May cause respiratory tract irritation. <sup>[4]</sup>
Skin Contact	May cause skin irritation. <sup>[4]</sup>
Eye Contact	Causes serious eye damage. <sup>[1]</sup>
Ingestion	Harmful if swallowed. <sup>[1]</sup> May cause irritation of the digestive tract. <sup>[5]</sup>

## Section 4: First Aid Measures

In the event of exposure to **6-Chloro-5-iodopyridin-3-amine**, the following first aid procedures should be followed.

Exposure Route	First Aid Protocol
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[6]
Skin Contact	Immediately flush the contaminated skin with water. If the chemical penetrates clothing, immediately remove the clothing and flush the skin with water. Get medical attention promptly. [6]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water, occasionally lifting the lower and upper lids. Get medical attention immediately.[6]
Ingestion	If the chemical has been swallowed, get medical attention immediately.[6]

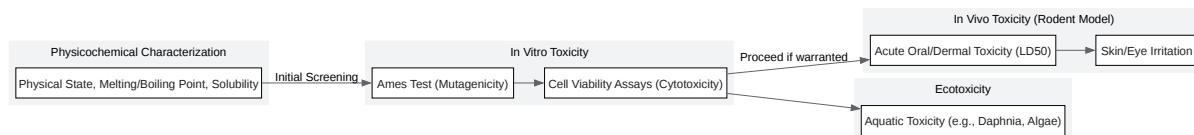
## Section 5: Handling and Storage

Proper handling and storage are crucial to minimize risk.

Aspect	Protocol
Handling	Wash thoroughly after handling.[7] Do not eat, drink or smoke when using this product.[7] Use only in a well-ventilated area.[4] Wear protective gloves/protective clothing/eye protection/face protection.[7]
Storage	Store in a tightly closed container.[8] Store in a cool, dry, well-ventilated area away from incompatible substances.[8]

## Section 6: Experimental Protocols and Workflows

Detailed experimental protocols for the safety assessment of **6-Chloro-5-iodopyridin-3-amine** are not publicly available. However, a general workflow for assessing the safety of a new chemical entity is presented below.

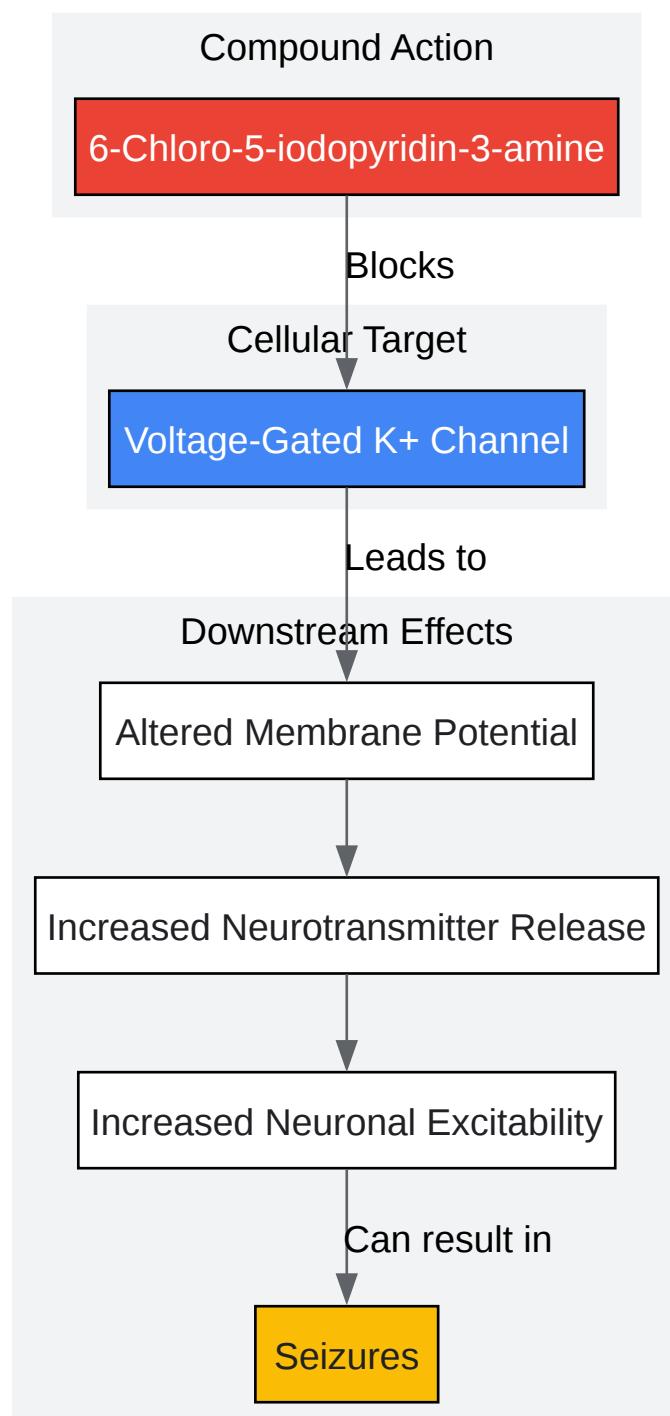


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**Figure 1.** Generalized workflow for chemical safety assessment.

## Section 7: Potential Biological Pathways

The precise biological signaling pathways affected by **6-Chloro-5-iodopyridin-3-amine** are not well-documented. However, based on the known pharmacology of aminopyridines, a primary mechanism of action is the blockage of voltage-gated potassium (K<sup>+</sup>) channels.<sup>[3]</sup> This action can have significant downstream effects on cellular function, particularly in excitable cells like neurons.



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**Figure 2.** Postulated signaling pathway of aminopyridine toxicity.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete Safety Data Sheet. It is essential to consult a comprehensive and verified SDS for

**6-Chloro-5-iodopyridin-3-amine** before handling, and to perform a thorough risk assessment for any new experimental procedure. The information on related compounds is provided for context and should be interpreted with caution.

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